

Spectroscopic Characterization of N-nitroso-atomoxetine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-atomoxetine*

Cat. No.: *B15815323*

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Foreword: The Imperative of Impurity Profiling

In modern pharmaceutical development, the principle of "quality by design" necessitates a profound understanding of not just the active pharmaceutical ingredient (API), but also any potential impurities that may arise during synthesis, formulation, or storage. N-nitroso compounds, flagged as a "cohort of concern" by regulatory bodies worldwide, represent a class of impurities demanding rigorous analytical scrutiny due to their potential genotoxicity.^[1] **N-nitroso-atomoxetine**, an impurity related to the selective norepinephrine reuptake inhibitor atomoxetine, falls squarely into this category. Its detection and characterization are not merely a matter of analytical chemistry; they are a cornerstone of patient safety and regulatory compliance.

This guide provides a comprehensive, technically-grounded framework for the spectroscopic characterization of **N-nitroso-atomoxetine**. Moving beyond rote procedural descriptions, we will delve into the causality behind methodological choices, the interpretation of complex spectral data, and the integration of multi-technique analysis to build an unassailable structural confirmation. This document is intended for researchers, analytical scientists, and drug development professionals tasked with ensuring the purity and safety of pharmaceutical products.

The Genesis and Structure of N-nitroso-atomoxetine

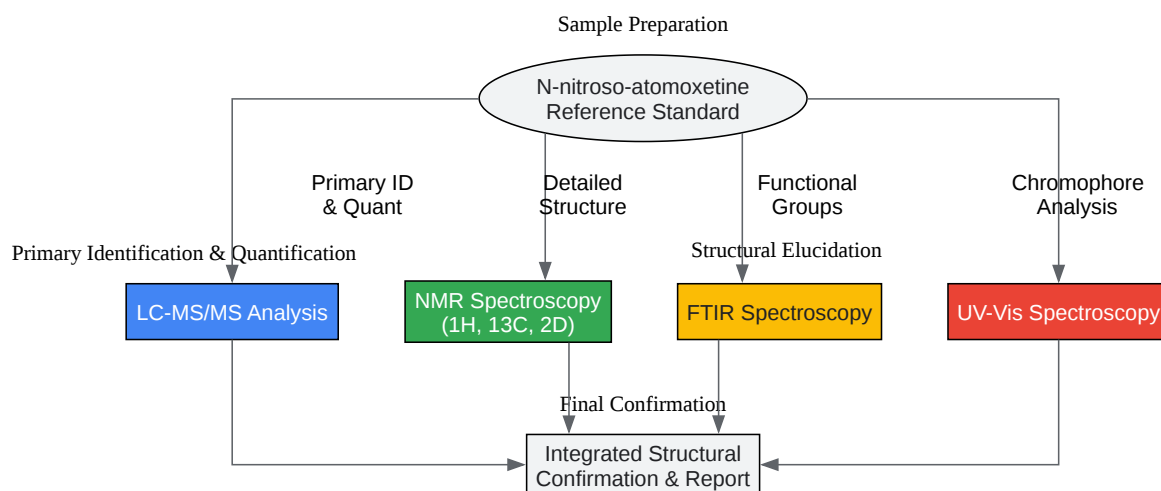
N-nitroso-atomoxetine, with the chemical name (R)-N-methyl-N-(3-phenyl-3-(o-tolyloxy)propyl)nitrous amide, is formed from the nitrosation of the secondary amine moiety within the parent atomoxetine molecule.^{[2][3]} This reaction can be triggered by the presence of residual nitrosating agents (e.g., nitrites) under acidic conditions, which may be encountered during API synthesis or even within the drug product formulation.^[1]

Property	Value	Source
Chemical Name	(R)-N-methyl-N-(3-phenyl-3-(o-tolyloxy)propyl)nitrous amide	^{[2][3]}
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂	^{[2][3][4][5]}
Molecular Weight	284.36 g/mol	^{[3][5]}
CAS Number	3028194-77-3	^{[2][3]}

Understanding this structure is paramount, as it dictates the spectroscopic behavior we aim to measure. The key functionalities to target are the N-nitroso group (N-N=O), the aromatic rings, the ether linkage, and the aliphatic chain.

Integrated Spectroscopic Workflow

A single analytical technique is insufficient for unequivocal structure elucidation. A robust characterization relies on the convergence of data from multiple orthogonal techniques. Our workflow is designed as a self-validating system where each analysis provides a piece of the puzzle, culminating in a complete and coherent structural picture.



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Fig. 1: Integrated workflow for spectroscopic characterization.

Mass Spectrometry (MS): The Definitive Molecular Fingerprint

Mass spectrometry provides the most direct evidence of molecular identity through the precise measurement of the mass-to-charge ratio (m/z). For trace-level impurity analysis, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard due to its exceptional sensitivity and selectivity.^[1]

Causality Behind Experimental Choices

- Technique: LC-MS/MS is chosen over GC-MS because many nitrosamines are thermally labile; LC avoids the high temperatures of a GC inlet that could degrade the analyte.

Furthermore, atomoxetine and its derivatives are readily ionizable by electrospray ionization (ESI).

- Ionization Mode: Positive mode ESI is selected because the nitrogen atoms in the **N-nitroso-atomoxetine** structure are easily protonated to form a stable $[M+H]^+$ ion.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its ability to filter out background noise, providing superior sensitivity and specificity. We monitor the transition from a specific precursor ion (the $[M+H]^+$ ion) to a characteristic product ion, creating a highly selective analytical signature.

Experimental Protocol: LC-MS/MS

- Standard Preparation: Prepare a stock solution of **N-nitroso-atomoxetine** reference standard in a suitable solvent (e.g., acetonitrile/water). Perform serial dilutions to create calibration standards and a limit of quantification (LOQ) standard (e.g., 0.02 ppm).[\[1\]](#)
- Chromatography:
 - Column: A C8 or C18 reversed-phase column (e.g., Kromasil 100-5C8, 250 mm x 4.6 mm, 5 μ m) is effective for retaining and separating **N-nitroso-atomoxetine** from the API.[\[1\]](#)
 - Mobile Phase A: 0.1% Formic acid in Water. The acid aids in protonation for ESI+.
 - Mobile Phase B: Acetonitrile.
 - Gradient: A typical gradient might run for approximately 20-25 minutes to ensure separation from the atomoxetine API.[\[1\]](#)
 - Flow Rate: ~0.8 mL/min.[\[1\]](#)
 - Column Temperature: 40 °C to ensure reproducible retention times.[\[1\]](#)
- Mass Spectrometry:
 - Ion Source: Electrospray Ionization (ESI), Positive Mode.
 - Monitoring: MRM mode.

- Precursor Ion ($[M+H]^+$): m/z 285.15.[\[1\]](#)
- MRM Transitions:
 - Quantifier: 285.15 $\rightarrow$ 177.05.[\[1\]](#) This transition is the most intense and is used for quantification.
 - Qualifiers: 285.15 $\rightarrow$ 117.10 and 285.15 $\rightarrow$ 73.00.[\[1\]](#) These secondary transitions provide identity confirmation.

Expected Data and Interpretation

The primary result is a chromatogram showing a peak at the characteristic retention time for **N-nitroso-atomoxetine**. The mass spectrometer will confirm that the peak corresponds to the selected MRM transitions. The molecular weight is confirmed by the precursor ion at m/z 285.15, which corresponds to the calculated mass of the protonated molecule ($C_{17}H_{20}N_2O_2 + H^+$). The presence and ratio of the qualifier ions provide an additional layer of identity confirmation, ensuring the detected peak is not an isobaric interference.

Parameter	Expected Value	Rationale
Precursor Ion $[M+H]^+$	m/z 285.15	Corresponds to the molecular formula $C_{17}H_{20}N_2O_2 + H^+$.
Quantifier Transition	285.15 $\rightarrow$ 177.05	Most intense and stable fragment, used for accurate measurement.
Qualifier Transitions	285.15 $\rightarrow$ 117.10, 285.15 $\rightarrow$ 73.00	Confirmatory fragments to ensure peak identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Architectural Blueprint

NMR spectroscopy provides the most detailed structural information, mapping the connectivity and chemical environment of every carbon and hydrogen atom in the molecule. For an

asymmetrical N-nitrosamine like **N-nitroso-atomoxetine**, NMR is particularly crucial for observing a key structural phenomenon: rotational isomers (rotamers).

Causality Behind Experimental Choices: The Rotamer Phenomenon

Due to the partial double-bond character of the N-N bond in the N-nitroso group, rotation around this bond is restricted.[6] In an asymmetrical molecule like **N-nitroso-atomoxetine**, this restricted rotation leads to the existence of two distinct and stable spatial orientations, known as E and Z rotamers. These rotamers are not enantiomers or diastereomers but are conformers that can be stable enough at room temperature to be observed as separate species in an NMR spectrum.[6][7] Therefore, one must anticipate and interpret two sets of signals for the nuclei near the N-nitroso group.

Fig. 2: Resonance in the N-nitroso group leads to E/Z rotamers.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve an accurately weighed amount of **N-nitroso-atomoxetine** reference standard (~5-10 mg) in a deuterated solvent (e.g., DMSO- d_6 or Chloroform- d). Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrument Setup:
 - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is required for adequate signal dispersion.
 - Experiments: Acquire a standard ^1H spectrum, a ^{13}C spectrum, and consider 2D experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) to aid in definitive assignments.
- Acquisition Parameters (^1H NMR):
 - Pulse Angle: 30-45°
 - Acquisition Time: ~3 seconds
 - Relaxation Delay: 2-5 seconds

- Number of Scans: 16 or more for good signal-to-noise.
- Acquisition Parameters (^{13}C NMR):
 - Pulse Program: Proton-decoupled.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.

Expected Data and Interpretation

The most telling feature will be the doubling of signals for the protons and carbons closest to the N-nitroso group. This includes the N-CH₃ group and the adjacent methylene (-CH₂-) protons of the propyl chain.

- ^1H NMR:
 - Aromatic Protons: Signals expected in the range of δ 6.8-7.5 ppm, corresponding to the nine protons on the two aromatic rings.
 - Methine Proton (-O-CH-): A multiplet expected around δ 5.5-6.0 ppm.
 - Propyl Chain Protons (-CH₂-CH₂-N): Complex multiplets expected between δ 2.0 and 4.0 ppm. Crucially, the methylene group attached to the nitroso-nitrogen will show two distinct sets of signals corresponding to the E/Z rotamers.
 - N-Methyl Protons (N-CH₃): Two distinct singlets will be observed, one for each rotamer, likely in the δ 3.0-4.0 ppm region. The integration ratio of these singlets will reveal the population ratio of the two rotamers.
 - Aromatic Methyl Protons (-C₆H₄-CH₃): A singlet around δ 2.2 ppm.
- ^{13}C NMR:
 - Similar to the proton spectrum, the N-CH₃ and the adjacent -CH₂- carbons will each show two distinct resonance signals. Aromatic and other aliphatic carbons further from the N-N bond may or may not show resolved signals for the two rotamers.

- **Comparative Analysis:** By comparing the spectrum to that of the parent atomoxetine, the most significant changes will be the absence of the N-H signal and the dramatic downfield shift and splitting of the N-CH₃ and adjacent methylene signals due to the anisotropic effect of the nitroso group. This comparison is a powerful tool for confirming the nitrosation site. A study on the structurally similar N-nitroso-duloxetine confirmed the presence of rotamers and showed that signals for protons near the nitroso group appear as distinct sets.^{[7][8][9]}

Infrared (IR) and UV-Visible (UV-Vis) Spectroscopy: Corroborating Functional Groups

While NMR and MS provide the core structural data, IR and UV-Vis spectroscopy offer rapid and valuable corroborating evidence by confirming the presence of key functional groups and chromophores.

Infrared (IR) Spectroscopy

Causality: IR spectroscopy is ideal for confirming the successful addition of the nitroso group (N=O) and the persistence of other key functionalities. The N=O and N-N stretching vibrations have characteristic frequencies that are typically absent in the parent API.

Experimental Protocol (Attenuated Total Reflectance - ATR):

- Place a small amount of the **N-nitroso-atomoxetine** reference standard directly onto the ATR crystal.
- Apply pressure to ensure good contact.
- Acquire the spectrum, typically over a range of 4000-600 cm⁻¹, co-adding at least 16 scans to achieve a good signal-to-noise ratio.
- Perform a background scan of the clean, empty ATR crystal prior to sample analysis.

Expected Data and Interpretation:

The IR spectrum will be complex, but several key peaks confirm the structure.

Wavenumber (cm ⁻¹)	Vibration	Significance
~3100-3000	Aromatic C-H Stretch	Confirms presence of aromatic rings.
~2950-2850	Aliphatic C-H Stretch	Confirms presence of the propyl and methyl groups.
~1460-1430	N=O Stretch	Key diagnostic peak for the nitroso group.
~1250-1200	Aryl-O-C Stretch	Confirms the ether linkage.
~1100-1000	N-N Stretch	Confirms the nitrogen-nitrogen bond of the nitrosamine.

The most critical observation is the appearance of the strong N=O stretching band, which is absent in the atomoxetine starting material.

UV-Visible (UV-Vis) Spectroscopy

Causality: N-nitrosamines possess two characteristic electronic transitions that can be detected by UV-Vis spectroscopy. This provides a distinct chromophoric signature.

Experimental Protocol:

- Prepare a solution of **N-nitroso-atomoxetine** in a UV-transparent solvent (e.g., ethanol or methanol) of a known concentration.
- Use a calibrated dual-beam UV-Vis spectrophotometer.
- Scan the sample from approximately 200 nm to 450 nm using a matched quartz cuvette containing the solvent as a reference.
- Identify the wavelengths of maximum absorbance (λ_{max}).

Expected Data and Interpretation:

The UV spectrum of a typical non-aromatic nitrosamine shows two distinct absorption bands:

- A strong absorption band around 230-235 nm: This corresponds to a $\pi \rightarrow \pi^*$ transition within the N-N=O system.
- A weaker absorption band around 330-370 nm: This is characteristic of the $n \rightarrow \pi^*$ transition of the nitroso group.

The presence of both bands, especially the lower-energy $n \rightarrow \pi^*$ transition in the 330-370 nm range, is strong evidence for the N-nitroso functionality.

Data Integration and Final Confirmation

The power of this multi-faceted spectroscopic approach lies in the convergence of all data points to a single, unambiguous conclusion.

- MS confirms the correct molecular weight (284.36 g/mol) and provides fragmentation patterns consistent with the proposed structure.
- NMR provides the complete atomic blueprint, confirming the connectivity of all atoms. Critically, it reveals the presence of E/Z rotamers, a hallmark of asymmetrical nitrosamines, and pinpoints the site of nitrosation through chemical shift changes relative to the parent drug.
- IR confirms the presence of the key N=O functional group, which is the defining feature of the impurity, and verifies the persistence of other structural motifs like the ether linkage and aromatic rings.
- UV-Vis confirms the electronic signature of the N-nitroso chromophore.

When the data from all four techniques are consistent, a definitive and scientifically rigorous structural assignment of **N-nitroso-atomoxetine** can be made. This comprehensive data package is essential for regulatory submissions and serves as the foundation for developing robust analytical methods for routine quality control.

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